

Commercial Availability and Technical Guide for 1-Methyl-2-naphthol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **1-Methyl-2-naphthol** (CAS No. 1076-26-2). This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring this chemical compound.

Commercial Availability and Suppliers

1-Methyl-2-naphthol is commercially available from a variety of suppliers, catering to different research and development needs. The purity levels, available quantities, and pricing can vary among suppliers. A summary of this information is provided in the table below to facilitate easy comparison.



Supplier	Purity	Available Quantities	Price (USD/EUR)
ChemicalBook	98%	50mg, 5mg	\$45 (50mg), €496.53 (5mg)[1]
CymitQuimica	98%	100mg, 250mg, 1g, 5g, 10g, 25g	€39.00 (100mg), €50.00 (250mg), €95.00 (1g), €213.00 (5g), €507.00 (10g), Inquire (25g)[2]
Hit2Lead (ChemBridge)	95%	1g	\$77[3]
Key Organics	>95%	1g	£264.00[4]
Henan Aochuang Chemical Co., Ltd.	98%	Inquire for bulk quantities	Inquire[1]
Shanghai Run-Biotech Co., Ltd.	Inquire	Inquire	Inquire[1]
Bide Pharmatech Ltd.	Inquire	Inquire	Inquire[1]
Shanghai GaoDao Pharmaceutical Co., Ltd.	Inquire	Inquire	Inquire[1]
Shanghai YuanYe Biotechnology Co., Ltd.	Inquire	Inquire	Inquire[1]
Chengdu Senior Pharma Technology Co. Ltd.	Inquire	Inquire	Inquire[1]
Shanghai alkynechem Co., Ltd.	Inquire	Inquire	Inquire[1]

Physicochemical Properties



Property	Value
CAS Number	1076-26-2[3]
Molecular Formula	C11H10O[3]
Molecular Weight	158.20 g/mol [3]
Appearance	Solid[2]
Melting Point	112 °C
Boiling Point	243.28 °C at 760 mmHg
IUPAC Name 1-methylnaphthalen-2-ol[3]	

Synthesis and Purification General Synthesis Protocol: Methylation of 2-Naphthol

A common method for the synthesis of **1-Methyl-2-naphthol** is through the methylation of 2-naphthol. While various specific reagents and conditions can be employed, a general protocol is outlined below, based on established chemical principles.

Materials:

- 2-Naphthol
- Methylating agent (e.g., dimethyl sulfate, methyl iodide)
- Base (e.g., potassium carbonate, sodium hydroxide)
- Solvent (e.g., acetone, ethanol, or a greener alternative like dimethyl carbonate)[4]
- Reaction vessel with stirring and temperature control
- Extraction and purification apparatus

Procedure:

• Dissolve 2-naphthol and a suitable base in an appropriate solvent within the reaction vessel.



- With continuous stirring, slowly add the methylating agent to the solution at a controlled temperature.
- Allow the reaction to proceed for a specified time, monitoring its progress using techniques like Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and neutralize any excess base.
- Extract the crude product using an organic solvent.
- Wash the organic layer with water and brine, then dry it over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to obtain the crude **1-Methyl-2-naphthol**.

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a higher purity solid.

Materials:

- Crude 1-Methyl-2-naphthol
- Recrystallization solvent (e.g., ethanol, methanol, or a solvent mixture)
- · Heating and cooling apparatus
- Filtration equipment

Procedure:

- Dissolve the crude **1-Methyl-2-naphthol** in a minimal amount of a suitable hot solvent.
- If insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.
- Collect the purified crystals by filtration.



- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum to remove any residual solvent. The choice of solvent is crucial for effective purification.[5]

Analytical Methods Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the identification and quantification of **1-Methyl-2-naphthol**. A general protocol for its analysis is provided below.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for the analysis of semi-volatile organic compounds (e.g., (5%-phenyl)-methylpolysiloxane)[6]

Sample Preparation:

- Prepare a standard stock solution of 1-Methyl-2-naphthol of known concentration in a suitable solvent (e.g., acetonitrile, hexane).[7]
- For biological samples, an extraction and derivatization step may be necessary. For instance, in urine analysis, enzymatic hydrolysis is often performed to cleave conjugates, followed by derivatization with an agent like acetic anhydride.[7]

GC-MS Parameters (General):

- Injector Temperature: 250 °C
- Oven Program: Start at a suitable initial temperature (e.g., 100 °C), hold for a short period, then ramp up the temperature at a controlled rate (e.g., 10 °C/min) to a final temperature (e.g., 300 °C).[7]
- Carrier Gas: Helium at a constant flow rate.



 Mass Spectrometer: Operate in electron ionization (EI) mode, scanning a suitable mass range or in selected ion monitoring (SIM) mode for higher sensitivity.[6]

The resulting chromatogram will show a peak at a specific retention time for **1-Methyl-2-naphthol**, and the mass spectrum of this peak will provide a unique fragmentation pattern for its identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of 1-Methyl-2-naphthol.

- ¹H NMR (400 MHz, CDCl₃): The proton NMR spectrum will show characteristic signals for the aromatic protons on the naphthalene ring and the methyl group protons.
- ¹³C NMR (100 MHz, CDCl₃): The carbon NMR spectrum will display distinct signals for each of the eleven carbon atoms in the molecule.[3]

Biological Activity and Potential Signaling Pathways

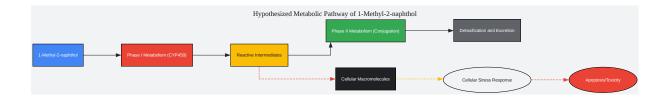
The biological activity of **1-Methyl-2-naphthol** is not as extensively studied as its parent compound, naphthalene. However, based on the metabolism of naphthalene and related compounds, a potential metabolic pathway and its implications can be inferred.

Naphthalene is metabolized in the body by cytochrome P450 (CYP) enzymes to form naphthalene-1,2-oxide. This epoxide can then undergo several transformations, including enzymatic hydration to a dihydrodiol, conjugation with glutathione, or rearrangement to form naphthols.[8] **1-Methyl-2-naphthol**, as a methylated naphthol, may have its own distinct metabolic fate and biological effects.

Potential Metabolic and Signaling Pathway

The following diagram illustrates a hypothesized metabolic pathway for **1-Methyl-2-naphthol** and its potential interaction with cellular signaling, based on the known metabolism of related naphthalenes.





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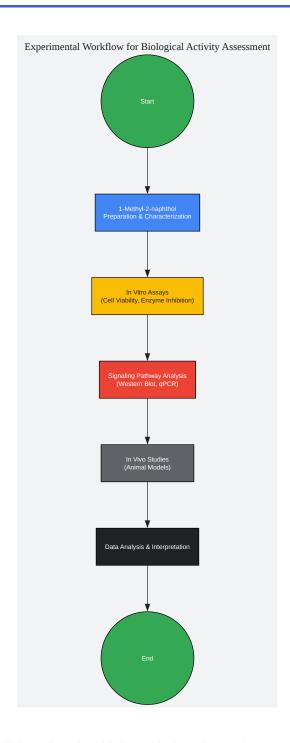
Caption: Hypothesized metabolic pathway of **1-Methyl-2-naphthol**.

This pathway suggests that **1-Methyl-2-naphthol** may undergo Phase I metabolism, potentially generating reactive intermediates. These intermediates can then be detoxified through Phase II conjugation reactions or interact with cellular macromolecules, leading to cellular stress and potential toxicity. Further research is needed to elucidate the specific enzymes and signaling molecules involved in the biological effects of **1-Methyl-2-naphthol**.

Experimental Workflows Logical Workflow for Investigating Biological Activity

The following diagram outlines a logical workflow for researchers investigating the biological activity of **1-Methyl-2-naphthol**.





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Caption: Workflow for assessing biological activity.

This workflow provides a structured approach, starting from compound preparation and moving through in vitro and in vivo studies to data analysis, enabling a comprehensive evaluation of the biological effects of **1-Methyl-2-naphthol**.



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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for 1-Methyl-2-naphthol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091520#commercial-availability-and-suppliers-of-1-methyl-2-naphthol]

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